

5-Azidopentanoic acid ethyl ester chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Azidopentanoic acid ethyl ester

Cat. No.: B2758833

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An In-depth Technical Guide to **5-Azidopentanoic Acid Ethyl Ester**

Introduction

5-Azidopentanoic acid ethyl ester, also known as ethyl 5-azidopentanoate, is a bifunctional chemical compound utilized extensively in biochemical and pharmaceutical research. Its structure incorporates both an azide group and an ethyl ester, making it a valuable building block in organic synthesis, particularly for the introduction of azide moieties into molecules. This guide provides a comprehensive overview of its chemical properties, structure, and common experimental applications, tailored for researchers, scientists, and professionals in drug development. The azide functionality allows for its participation in bioorthogonal reactions, such as the Staudinger ligation and copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as "click chemistry"[1]. This reactivity makes it a useful probe for identifying and labeling amine-containing proteins[2][3][4].

Chemical Structure and Identifiers

The molecular structure of **5-azidopentanoic acid ethyl ester** consists of a five-carbon pentanoate backbone, with an azide group ($-N_3$) at the C5 position and an ethyl ester group at the carboxyl end.

Identifier	Value
IUPAC Name	Ethyl 5-azidopentanoate[5]
Synonyms	5-azidopentanoic acid ethyl ester, 5-azidovaleric acid ethyl ester, ethyl- δ -azido valerate[5]
CAS Number	89896-39-9[2][5][6]
Molecular Formula	C ₇ H ₁₃ N ₃ O ₂ [2][4][5]
SMILES	CCOC(=O)CCCCN=[N+]=[N-]
InChI	InChI=1S/C7H13N3O2/c1-2-12-7(11)5-3-4-6-10-9-8/h2-6H2,1H3

Physicochemical Properties

The physical and chemical properties of **5-azidopentanoic acid ethyl ester** are summarized below. The compound is typically supplied as a solid and requires cold storage to maintain stability.

Property	Value
Molecular Weight	171.2 g/mol (or Da)[2][4]
Appearance	Solid[2][4]
Purity	Typically $\geq 95\%$ [5][7]
PSA (Polar Surface Area)	76.05 Å ² [5]
LogP	1.48[5]
Storage Conditions	-20°C[2][4][8]
Stability	Stable for at least 6 months at -20°C[2][4]

Experimental Protocols

Synthesis of 5-Azidopentanoic Acid Ethyl Ester

A common and high-yield method for synthesizing **5-azidopentanoic acid ethyl ester** is through the nucleophilic substitution of a halogenated precursor, such as ethyl 5-bromovalerate, with an azide salt.

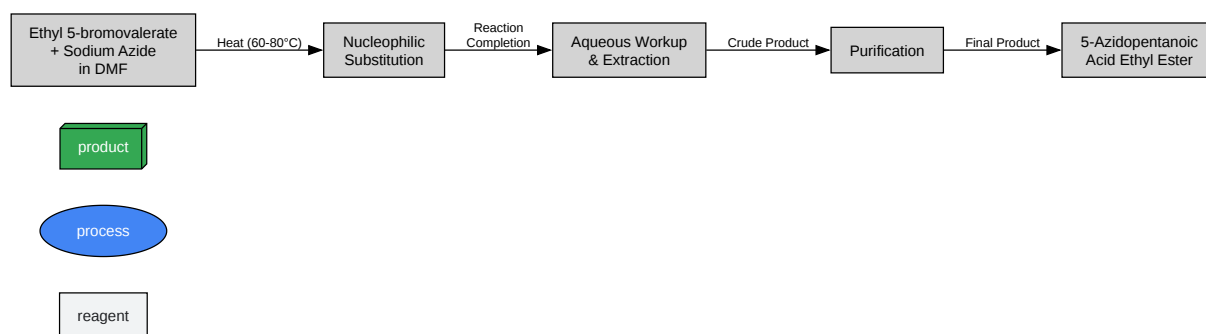
Materials:

- Ethyl 5-bromovalerate
- Sodium azide (NaN_3)
- Dimethylformamide (DMF), anhydrous
- Deionized water
- Diethyl ether or Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve ethyl 5-bromovalerate in anhydrous DMF.
- Add sodium azide to the solution (typically 1.1 to 1.5 molar equivalents).
- Heat the reaction mixture to 60-80°C and stir for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a separatory funnel containing deionized water.
- Extract the aqueous layer multiple times with diethyl ether or ethyl acetate.
- Combine the organic layers and wash with deionized water, followed by brine, to remove residual DMF and salts.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude **5-azidopentanoic acid ethyl ester** by column chromatography on silica gel if necessary. A literature-reported synthesis following a similar route notes a yield of 99.0% [5].



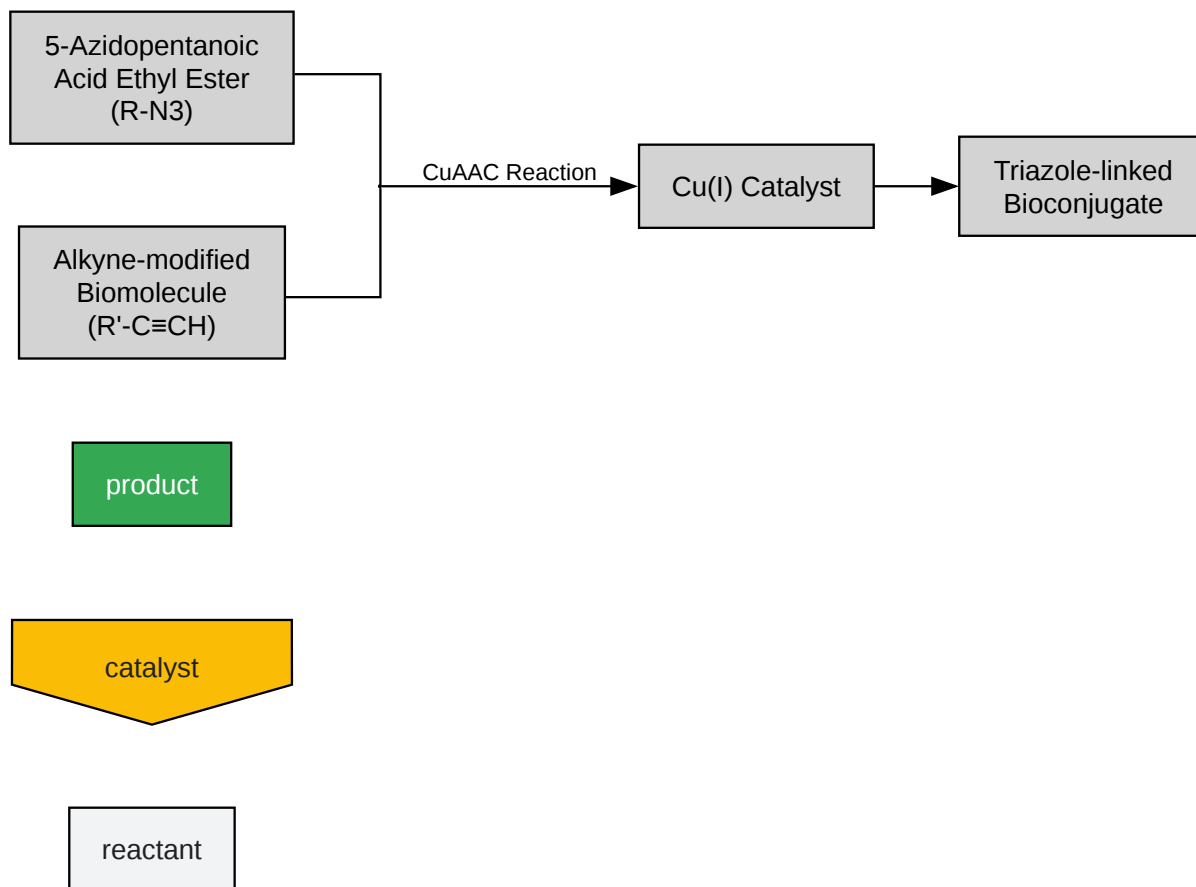
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Caption: Synthetic workflow for **5-azidopentanoic acid ethyl ester**.

Applications in Research

Click Chemistry and Bioconjugation

The primary application of **5-azidopentanoic acid ethyl ester** is in "click chemistry," a set of powerful, selective, and high-yield reactions for joining molecular fragments. The azide group readily participates in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reactions with terminal alkynes to form stable 1,2,3-triazole linkages[1]. This allows for the precise conjugation of this molecule to alkyne-modified biomolecules such as peptides, proteins, and nucleic acids.



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Caption: Role of the azide in a CuAAC "click" chemistry reaction.

Probe for Protein Labeling

5-Azidopentanoic acid ethyl ester can react with primary or secondary amines to create a tethered compound[2][3][4]. This allows it to function as a chemical probe. Once tethered to a protein of interest via an accessible amine (e.g., the side chain of a lysine residue), the exposed azide group can be used for subsequent fluorescent labeling or immobilization via click chemistry, facilitating the identification and study of amine-containing proteins. Some research has also indicated its potential to inhibit the proliferation of cancer cells both in vitro and in vivo[2][3][4].

Safety and Handling

Azide compounds are potentially explosive and should be handled with care. Avoid contact with strong acids, as this can generate highly toxic and explosive hydrazoic acid. Operations should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves and safety goggles, must be worn. Store the compound at the recommended temperature of -20°C to ensure stability and prevent degradation[2][4].

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- To cite this document: BenchChem. [5-Azidopentanoic acid ethyl ester chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2758833#5-azidopentanoic-acid-ethyl-ester-chemical-properties-and-structure]

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